

A Technical Guide to the Physical Properties of Hexyl Dodecanoate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Hexyl dodecanoate, also known as **hexyl laurate**, is a fatty acid ester with the chemical formula C18H36O2. It is a versatile compound utilized in various industries, including cosmetics, personal care, and as a potential vehicle for lipid-soluble active ingredients in pharmaceutical formulations. This technical guide provides an in-depth overview of its core physical properties, methodologies for their determination, and essential safety information.

Core Physical Properties

The physical characteristics of hexyl dodecanoate are critical for its application and formulation. These properties are summarized in the table below.



Physical Property	Value	Unit
Molecular Weight	284.48	g/mol
Appearance	Colorless to light yellow, clear liquid	-
Odor	Very mild, oily	-
Density (Specific Gravity)	0.855 - 0.860 @ 25°C	g/cm ³
Boiling Point	332 - 334	°C @ 760 mmHg
Melting Point	-3.4	°C
Refractive Index	1.436 - 1.442	@ 20°C
Vapor Pressure	0.000126	mmHg @ 25°C (estimated)
Solubility	Insoluble in water; Soluble in alcohol and oils	-

Experimental Protocols for Property Determination

The accurate determination of the physical properties of hexyl dodecanoate relies on standardized experimental protocols. The following methodologies are based on internationally recognized guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD) and ASTM International.[1]

Density Determination

Principle: The density of a liquid is the mass per unit volume. For a substance like hexyl dodecanoate, a pycnometer or a digital density meter is commonly employed.

Methodology (Based on OECD Guideline 109):

- A calibrated pycnometer of a known volume is thoroughly cleaned, dried, and weighed.
- The pycnometer is filled with hexyl dodecanoate, ensuring no air bubbles are present.



- The filled pycnometer is placed in a thermostatically controlled water bath to bring the sample to the desired temperature (e.g., 25°C).
- Once thermal equilibrium is reached, the pycnometer is removed, carefully dried, and weighed again.
- The density is calculated by dividing the mass of the hexyl dodecanoate by the known volume of the pycnometer.

Boiling Point Determination

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Methodology (Based on OECD Guideline 103):

- · A small amount of hexyl dodecanoate is placed in a boiling tube.
- A thermometer is positioned with its bulb just above the liquid surface.
- The apparatus is heated gently.
- The temperature at which the liquid boils and its vapor condenses on the thermometer at a steady rate is recorded as the boiling point.
- Pressure correction is applied if the determination is not carried out at standard atmospheric pressure (760 mmHg).

Melting Point Determination

Principle: The melting point is the temperature at which a substance changes from a solid to a liquid state.

Methodology (Based on OECD Guideline 102):

- A capillary tube is filled with a small amount of solidified hexyl dodecanoate.
- The capillary tube is placed in a melting point apparatus.



- The apparatus is heated at a controlled rate.
- The temperature range from the point at which the first drop of liquid is observed to the point at which the entire solid has melted is recorded as the melting range.

Refractive Index Measurement

Principle: The refractive index is a measure of how much a ray of light bends when it passes from one medium to another. It is a characteristic property of a substance.

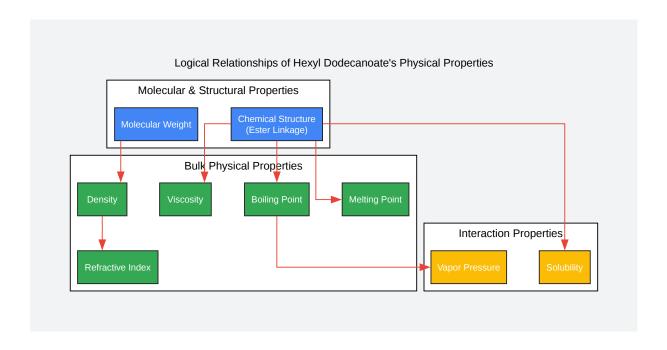
Methodology (Based on OECD Guideline 107):

- A few drops of hexyl dodecanoate are placed on the prism of a refractometer.
- The prism is closed, and the sample is allowed to reach thermal equilibrium with the instrument, which is maintained at a specific temperature (e.g., 20°C).
- Light is passed through the sample, and the refractive index is read directly from the instrument's scale.

Logical Relationships of Physical Properties

The interplay of various physical properties is crucial for understanding the behavior of hexyl dodecanoate in different applications. The following diagram illustrates these relationships.





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Caption: Interdependencies of Hexyl Dodecanoate's Physical Properties.

Safety and Handling

A comprehensive Safety Data Sheet (SDS) for hexyl dodecanoate should be consulted before handling.[2][3] The following is a summary of key safety information:

- Hazard Identification: This substance does not meet the criteria for classification as hazardous according to GHS.[2]
- First Aid Measures:
 - Inhalation: Move the person into fresh air.
 - Skin Contact: Wash off with soap and plenty of water.



- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- Ingestion: Rinse mouth with water. Do NOT induce vomiting.[2]
- Handling and Storage:
 - Avoid contact with skin and eyes.
 - Use in a well-ventilated area.
 - Store in a cool, dry place in a tightly closed container.
- Personal Protective Equipment:
 - Wear appropriate protective gloves and safety glasses.

This guide provides a foundational understanding of the physical properties of hexyl dodecanoate for professionals in research and development. For specific applications, further testing and validation are recommended.

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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of Hexyl Dodecanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1194852#physical-properties-of-hexyl-dodecanoate]

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